

Navigating the Safe Disposal of 2-Bromo-2-methylpentane: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromo-2-methylpentane

Cat. No.: B146041

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents is a cornerstone of operational safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **2-Bromo-2-methylpentane**, a halogenated hydrocarbon, ensuring compliance with safety protocols and minimizing environmental impact.

Immediate Safety and Hazard Profile

2-Bromo-2-methylpentane is a flammable liquid that requires careful handling. Personal protective equipment (PPE) is mandatory when working with this substance to prevent skin and eye contact.^{[1][2]} In the event of a fire, use dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H13Br	[1]
Molecular Weight	165.07 g/mol	[1]
Boiling Point	107 °C (at 980 hPa)	
Density	1.182 g/cm ³ (at 25 °C)	
Hazard Statements	H225 (Highly flammable liquid and vapour), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
UN Number	1993 (Flammable Liquid, N.O.S.)	

Step-by-Step Disposal Protocol

The proper disposal of **2-Bromo-2-methylpentane** is critical and must be handled as hazardous waste. As a brominated organic compound, it falls into the category of halogenated organic waste.[3]

Experimental Protocol: Waste Segregation and Collection

- **Waste Identification:** Clearly label a dedicated waste container for "Halogenated Organic Waste."
- **Container Selection:** Use a chemically resistant container, such as a high-density polyethylene (HDPE) carboy, that can be tightly sealed.[4]
- **Segregation:** Do not mix **2-Bromo-2-methylpentane** with non-halogenated organic waste, aqueous waste, or other incompatible chemicals.[3][5]
- **Collection:** Carefully transfer the waste **2-Bromo-2-methylpentane** into the designated container in a well-ventilated area, preferably within a fume hood.

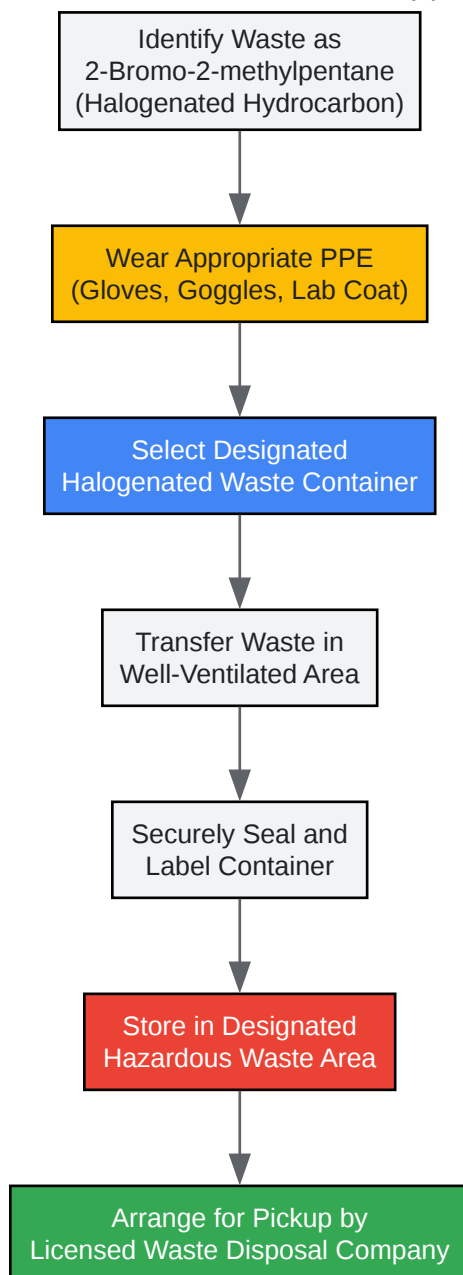
- Labeling: Ensure the container is accurately labeled with the chemical name ("**2-Bromo-2-methylpentane**") and the approximate quantity.
- Storage: Store the sealed waste container in a cool, well-ventilated, and designated hazardous waste accumulation area, away from heat and sources of ignition.

Disposal Procedure

The ultimate disposal of halogenated hydrocarbons like **2-Bromo-2-methylpentane** should be conducted by a licensed hazardous waste disposal company.^{[6][7]} These companies typically use high-temperature incineration with flue gas cleaning systems to safely destroy the chemical.^[8]

Logical Workflow for Disposal

Disposal Workflow for 2-Bromo-2-methylpentane



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Caption: Logical steps for the safe disposal of **2-Bromo-2-methylpentane**.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate non-essential personnel from the spill area.^{[1][6]}
- Ventilate: Ensure adequate ventilation.^{[1][2]}
- Eliminate Ignition Sources: Remove all sources of ignition from the area.^{[1][2][6]}
- Containment: Use an inert absorbent material, such as vermiculite or sand, to contain the spill.
- Collection: Collect the absorbed material into a suitable container for disposal as hazardous waste.^[1]
- Decontamination: Clean the spill area thoroughly.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **2-Bromo-2-methylpentane**, fostering a secure and environmentally conscious research environment.

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